Technical Support Center: Ispinesib Mesylate (SB-715992)

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Compound of Interest	
Compound Name:	*Ispinesib mesylate*
CAS No.:	*514820-03-2*
Cat. No.:	*B1237580*

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Topic: Cell Line-Specific Sensitivity & Experimental Optimization

Status: Active | Version: 2.4 | Lead Scientist: Dr. A. Vance[1]

Introduction: The KSP Inhibitor Paradigm

Welcome to the technical support hub for **Ispinesib mesylate**. Unlike taxanes that stabilize microtubules, Ispinesib is a highly specific, allosteric inhibitor of the Kinesin Spindle Protein (KSP/Eg5/KIF11).[1]

The Critical Distinction: In our field experience, the most common source of experimental failure is treating Ispinesib as a generic "antimitotic." It is not. Its efficacy is strictly governed by a "competing timer" mechanism between mitotic slippage and apoptosis.[1] If your cell line degrades Cyclin B1 faster than it activates Caspase-3, your experiment will show "resistance" despite successful target engagement.[1]

This guide addresses the specific biological and technical variables that determine sensitivity in your cell lines.

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Module 1: Experimental Design & Compound Handling

Q1: My Ispinesib stock precipitated upon thawing. Is it still usable? Status:Critical Risk Diagnosis: Moisture contamination in DMSO.[1][2] Technical Insight: **Ispinesib mesylate** is a salt.[1] While soluble in DMSO (~30-50 mg/mL), it is hygroscopic.[1] If your DMSO has absorbed atmospheric moisture, solubility drops drastically.[1] Action Plan:

- Discard the precipitated aliquot.[1] Re-dissolving by heating often degrades the compound.[1]
- Prevention: Store aliquots in single-use vials at -80°C. Use anhydrous DMSO (freshly opened bottle) for reconstitution.
- Aqueous Dilution: Do not dilute directly into media for storage.[1] Predissolve in ethanol or DMSO, then dilute into media immediately before use. Aqueous stability is <24 hours.[1]

Q2: What is the optimal concentration range for sensitivity screening? Recommendation: Ispinesib is nanomolar potent.[1] Avoid "sledgehammer" doses (e.g., >1 µM) which cause off-target effects and mask specific resistance mechanisms.[1]

Cell Line Sensitivity	Recommended Range	Expected IC50	Example Lines
Hypersensitive	0.5 nM – 20 nM	1 – 5 nM	MDA-MB-468, Colo205
Moderate	10 nM – 100 nM	10 – 40 nM	MCF-7, HeLa
Resistant/Slippage-Prone	50 nM – 500 nM	>100 nM	BT-474, A549

Module 2: The "Slippage vs. Death" Mechanism

Q3: My cells arrest in mitosis (high Phospho-Histone H3) but viability assays (MTT/CTG) show no kill at 48 hours. Why? Diagnosis: Your cells are undergoing Mitotic Slippage.[1][3] Mechanism: Ispinesib induces a monopolar spindle, activating the Spindle Assembly Checkpoint (SAC).[1] The cell is now in a race:

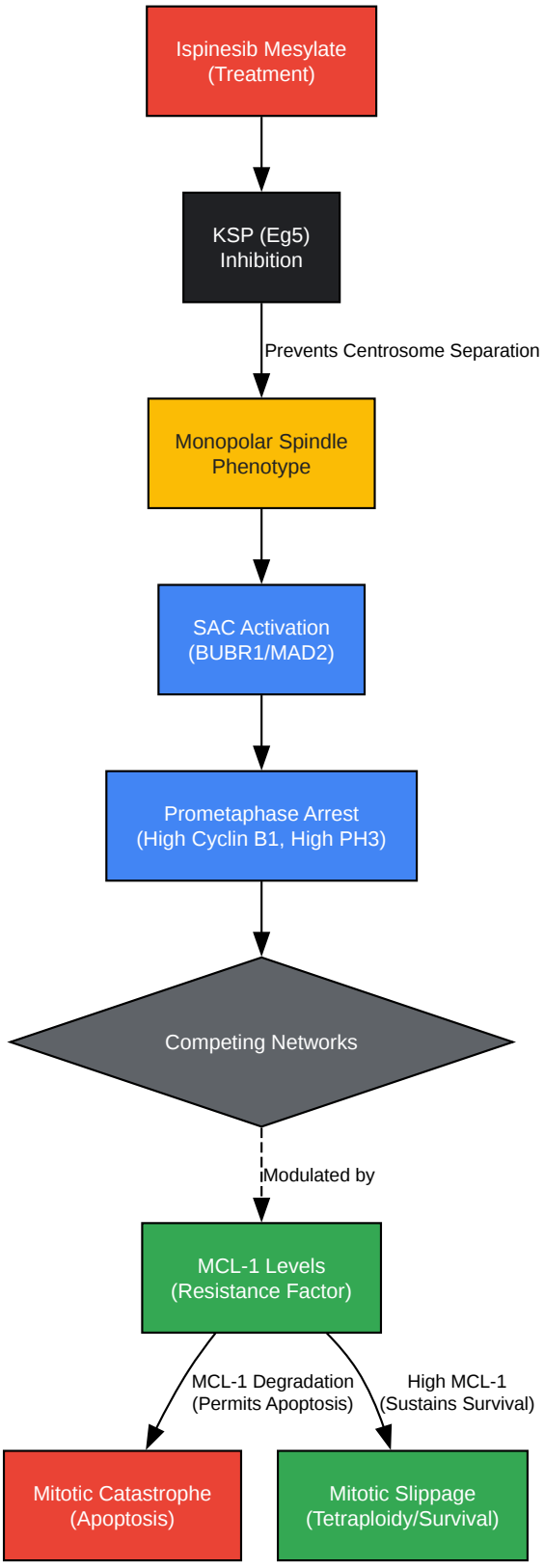
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- The Death Timer: Accumulation of death signals (lowering of MCL-1, Caspase activation).
- The Slippage Timer: Slow degradation of Cyclin B1 despite the checkpoint.

If the cell degrades Cyclin B1 before the apoptotic threshold is reached, it exits mitosis without dividing (slippage), becoming a tetraploid G1 cell.[1] These cells are metabolically active, generating false "viability" signals in ATP-based assays.[1]

Visualizing the Decision Logic:

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Figure 1: The Competing Networks Model.[1] Efficacy depends on whether the apoptotic threshold is breached before Cyclin B1 degrades (Slippage).[3]

Module 3: Troubleshooting & Phenotypic Validation

Q4: How do I confirm the drug is working if the cells aren't dying? Protocol: You must validate the Monopolar Spindle Phenotype. This is the hallmark of KSP inhibition and distinguishes it from Taxanes (which cause microtubule bundling).[1]

Step-by-Step Immunofluorescence Protocol:

- Seed: Cells on coverslips (50-60% confluence).[1]
- Treat: Ispinesib (20 nM) for 24 hours.
- Fix: Methanol (-20°C) for 10 min (preserves microtubule architecture better than formalin).
- Stain:
  - Primary: Anti-alpha-tubulin (Microtubules) + Anti-gamma-tubulin (Centrosomes).[1]
  - Counterstain: DAPI (DNA).[1]
- Analysis:
  - Positive Control:[1] "Rosette" array of microtubules radiating from a central point (non-separated centrosomes) with chromosomes arranged in a peripheral ring.[1]
  - Negative Result: Bipolar spindles indicate lack of target engagement (check drug stability or efflux pumps, though Ispinesib is a poor P-gp substrate).[1]

Q5: Why is MDA-MB-468 sensitive while BT-474 is resistant? Scientific Rationale:

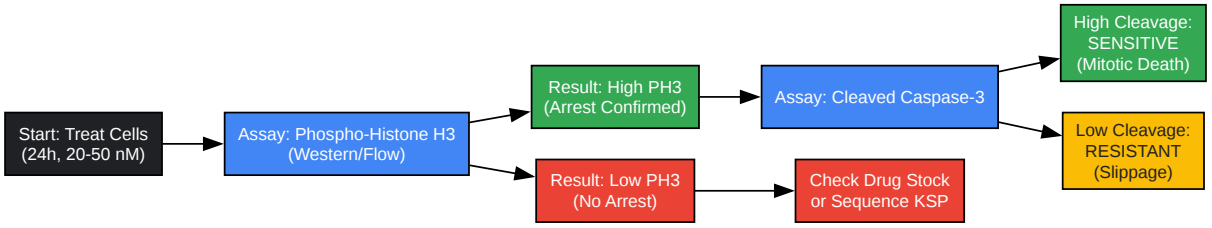
- MDA-MB-468 (Triple Negative): Possesses a "primed" apoptotic machinery.[1] Upon arrest, MCL-1 is rapidly degraded, triggering Caspase-3 within 12-16 hours.[1]
- BT-474 (HER2+): Maintains high MCL-1 levels during arrest.[1] The cells survive the arrest long enough for Cyclin B1 to degrade, leading to slippage.

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- Troubleshooting Tip: If working with resistant lines (like BT-474), consider combination therapy with BCL-2/BCL-xL inhibitors (e.g., Navitoclax) to lower the apoptotic threshold.[1]

Module 4: Validated Biomarker Workflow

Use this workflow to categorize your cell line's response profile.



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Figure 2: Diagnostic workflow for categorizing cell line sensitivity.

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